

O-Methyl S-Methyl Dithiocarbonate: A Technical Overview

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Compound of Interest

Compound Name: Carbonodithioic acid, O,S-dimethyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of O-methyl S-methyl dithiocarbonate, a versatile chemical intermediate. The document details its chemical properties, synthesis protocols, and known applications, with a focus on data relevant to research and development.

Core Chemical Properties

O-methyl S-methyl dithiocarbonate, also known by its systematic name O,S-dimethyl carbonodithioate, is an organosulfur compound. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₃ H ₆ OS ₂	[1]
Molecular Weight	122.21 g/mol	[1]
CAS Number	19708-81-7	[1]
IUPAC Name	O-methyl methylsulfanylmethanethioate	[1]

Synthesis Protocols

The synthesis of O-alkyl S-methyl dithiocarbonates can be achieved through various methods. A notable and efficient method is a one-pot phase transfer synthesis.

One-Pot Phase Transfer Synthesis

This procedure allows for the formation of O-alkyl, S-methyl dithiocarbonates from an alcohol, carbon disulfide, methyl iodide, and aqueous sodium hydroxide under phase transfer catalysis conditions. The reaction typically proceeds at room temperature and is completed within 0.5 to 1.5 hours.^[2]

Experimental Workflow:

Caption: One-Pot Phase Transfer Synthesis Workflow.

Chemical Reactivity and Applications

O-methyl S-methyl dithiocarbonate serves as a valuable intermediate in organic synthesis. Its reactivity is centered around its utility as a methylthiocarbonylating agent.

Synthesis of S-Methyl Arylcarbamothioates

O,S-Dimethyl carbonodithioate is a safe and effective reagent for the methylthiocarbonylation of primary arylamines to produce S-methyl arylcarbamothioates. This reaction can be performed under solvent-free conditions at 45°C.^[3]

Preparation of Alkyl-Ureas

A multi-step process utilizing O,S-dimethyl dithiocarbonate as a starting material can be employed to synthesize alkyl-ureas. This process involves the initial reaction with a primary amine, followed by isomerization and subsequent reaction to yield the final urea product.^[4]

Logical Relationship for Alkyl-Urea Synthesis:

Caption: Synthesis Pathway to Alkyl-Ureas.

Biological Activity

Currently, there is a lack of publicly available research detailing the specific biological activities, mechanisms of action, or signaling pathways associated with O-methyl S-methyl

dithiocarbonate in the context of drug development. While related dithiocarbonates have been noted for their biological activities, specific data for the O-methyl S-methyl derivative is not prevalent in the reviewed literature.[2]

Conclusion

O-methyl S-methyl dithiocarbonate is a well-characterized chemical compound with established synthetic routes and applications as an intermediate in organic chemistry. Its utility in the synthesis of carbamothioates and ureas is documented. However, for professionals in drug development, it is crucial to note the current absence of in-depth studies on its biological effects. Future research may uncover potential pharmacological relevance, but as of now, its primary role remains in synthetic chemistry.

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